

Safety and handling of 5-Bromo-2-(pyrrolidin-2-yl)pyridine

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Compound of Interest

Compound Name:	5-Bromo-2-(pyrrolidin-2-yl)pyridine
Cat. No.:	B1375457

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An In-depth Technical Guide to the Safe Handling and Application of **5-Bromo-2-(pyrrolidin-2-yl)pyridine**

Executive Summary

5-Bromo-2-(pyrrolidin-2-yl)pyridine is a heterocyclic building block of significant interest in modern medicinal chemistry and drug discovery. Its unique structure, incorporating both a reactive bromopyridine moiety and a chiral pyrrolidine ring, positions it as a valuable intermediate for the synthesis of complex molecular architectures with potential therapeutic applications.^{[1][2]} The pyrrolidine and pyridine scaffolds are core components in numerous biologically active compounds, making this reagent a key asset for researchers targeting novel pharmaceuticals.^{[2][3]}

However, its utility is matched by its potential hazards. This guide provides a comprehensive framework for the safe handling, storage, and use of **5-Bromo-2-(pyrrolidin-2-yl)pyridine**. It is designed for researchers, chemists, and drug development professionals, moving beyond procedural lists to explain the causality behind safety protocols. By integrating authoritative data with practical, field-proven insights, this document aims to empower scientists to mitigate risks effectively while harnessing the full synthetic potential of this compound.

Section 1: Chemical Identity and Physicochemical Properties

A precise understanding of a compound's properties is the foundation of its safe and effective use. The key identifiers and physicochemical data for **5-Bromo-2-(pyrrolidin-2-yl)pyridine** are summarized below.

Property	Value	Source
CAS Number	886365-48-6	[4][5][6]
Molecular Formula	C ₉ H ₁₁ BrN ₂	[4][5][7]
Molecular Weight	227.10 g/mol	[4][5][7]
IUPAC Name	5-bromo-2-(pyrrolidin-2-yl)pyridine	[6]
Boiling Point	~298 °C	[1][7]
Density	~1.434 g/cm ³	[1][7]
Flash Point	~134 °C	[1][7]
Appearance	Varies; often supplied as a solid or oil	[8][9]
SMILES	BrC1=CN=C(C2NCCC2)C=C1	[4]

Section 2: Significance in Medicinal Chemistry

The value of **5-Bromo-2-(pyrrolidin-2-yl)pyridine** lies in its identity as a "privileged fragment" in drug design.[3] The structure offers two distinct points for chemical modification, allowing for the systematic exploration of chemical space in lead optimization.

- The Bromopyridine Moiety: The bromine atom on the electron-deficient pyridine ring is a versatile chemical handle. It is primed for a variety of metal-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig, Sonogashira), enabling the introduction of diverse aryl, alkyl, or alkyne substituents.[10][11] This is a cornerstone of modern synthetic strategy for building molecular complexity.
- The Pyrrolidine Ring: This saturated heterocycle is a common motif in a vast number of natural products and FDA-approved drugs.[2] Its presence can improve pharmacokinetic

properties such as solubility and metabolic stability. The secondary amine within the ring provides another site for functionalization, allowing for the attachment of different side chains or pharmacophores.

The combination of these two features in a single molecule makes **5-Bromo-2-(pyrrolidin-2-yl)pyridine** a powerful precursor for creating libraries of novel compounds for biological screening.

Caption: Key structural features of **5-Bromo-2-(pyrrolidin-2-yl)pyridine**.

Section 3: Comprehensive Hazard Analysis

According to the Globally Harmonized System (GHS), **5-Bromo-2-(pyrrolidin-2-yl)pyridine** is classified with specific hazards that demand rigorous safety measures. The signal word associated with this chemical is "Warning".^{[4][6]}

GHS Classification	Hazard Statement	Description and Toxicological Insight
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Ingestion may lead to systemic toxicity. The brominated aromatic structure can interfere with biological processes. Accidental ingestion of similar harmful compounds requires immediate medical attention. [4] [6] [12]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Direct contact can cause inflammation, redness, and discomfort. Brominated organic compounds can be irritants and may be absorbed through the skin. Pre-existing skin conditions may be exacerbated. [4] [6] [12]
Serious Eye Damage/Irritation (Category 2)	H319: Causes serious eye irritation	The chemical is a significant eye irritant, potentially causing serious damage upon contact. Immediate and prolonged rinsing is critical in case of exposure. [4] [6] [13]
STOT - Single Exposure (Category 3)	H335: May cause respiratory irritation	Inhalation of dust or aerosols can irritate the mucous membranes and upper respiratory tract, leading to coughing and breathing difficulties. [4] [6] [14]

Section 4: Risk Mitigation and Safe Handling Protocols

A multi-layered approach involving engineering controls, personal protective equipment, and stringent operational procedures is essential for mitigating the risks identified above.

Engineering Controls & Work Environment

The primary line of defense is to minimize exposure at the source.

- Chemical Fume Hood: All handling of **5-Bromo-2-(pyrrolidin-2-yl)pyridine**, including weighing, transferring, and reaction setup, must be performed inside a certified chemical fume hood to prevent inhalation of vapors or aerosols.[15]
- Ventilation: Ensure the laboratory has good general ventilation to supplement the local exhaust of the fume hood.[16]
- Safety Equipment: An operational safety shower and eyewash station must be immediately accessible in the work area.

Personal Protective Equipment (PPE)

PPE is the user's last line of defense and must be selected carefully.

- Eye Protection: ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement. For operations with a higher risk of splashing, tight-fitting chemical splash goggles are mandatory.[13]
- Hand Protection: Chemically resistant gloves, such as nitrile, are required. Inspect gloves for any signs of degradation or puncture before each use. Always remove gloves using the proper technique to avoid contaminating your skin and wash hands thoroughly after handling.[15][16]
- Body Protection: A standard laboratory coat must be worn and kept fully buttoned. For larger quantities, a chemically resistant apron may be advisable.
- Respiratory Protection: Not typically required when work is conducted within a fume hood. If there is a risk of exposure outside of a hood (e.g., large-scale spill), a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Standard Operating Procedure (SOP) for Handling

This step-by-step protocol is designed as a self-validating system to ensure safety throughout the workflow.

Step 1: Pre-Experiment Preparation

- Risk Assessment: Review this guide and the supplier's Safety Data Sheet (SDS).
- Area Preparation: Designate a specific area within the fume hood for the procedure. Ensure it is clean and uncluttered.
- Assemble Materials: Gather all necessary equipment, reagents, and waste containers before retrieving the compound from storage.
- Don PPE: Put on all required PPE as described in Section 4.2.

Step 2: Aliquoting and Transfer

- Inert Atmosphere: If the compound is stored under an inert atmosphere, allow the container to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- Weighing: If solid, weigh the required amount directly into the reaction vessel or a tared container within the fume hood. Use anti-static tools if necessary.
- Transfer: Use a spatula for solids or a calibrated pipette for liquids. Perform all transfers slowly and carefully to avoid generating dust or splashes.
- Container Sealing: Promptly and securely reseal the main container, purge with an inert gas (like argon or nitrogen) if required by storage conditions, and return it to its designated storage location.

Step 3: Post-Handling Decontamination and Cleanup

- Decontaminate Tools: Clean all spatulas, glassware, and surfaces that may have come into contact with the chemical using an appropriate solvent (e.g., ethanol or isopropanol),

followed by soap and water. All cleaning materials should be disposed of as hazardous waste.

- **Dispose of Waste:** All disposable items (gloves, pipette tips, weighing paper) contaminated with the chemical must be placed in a clearly labeled, sealed hazardous waste container.
- **Remove PPE:** Remove PPE in the correct order (gloves first), avoiding self-contamination.
- **Personal Hygiene:** Wash hands thoroughly with soap and water.[15]

Caption: A three-phase workflow for the safe handling of the compound.

Section 5: Storage and Stability

Proper storage is critical to maintain the chemical's integrity and prevent hazardous situations.

- **Temperature:** Store in a refrigerator at 2-8°C.[4] This slows the rate of potential decomposition.
- **Atmosphere:** Store under an inert atmosphere (e.g., nitrogen or argon).[4] This is crucial to protect the compound from oxidative degradation or reaction with atmospheric moisture.
- **Light:** Keep in a dark place, using an amber vial or storing it inside a secondary container to prevent photodegradation.[4]
- **Incompatibilities:** Keep away from strong oxidizing agents, strong bases, and strong reducing agents.[15]

Section 6: Emergency Procedures

In the event of accidental exposure or a spill, a rapid and informed response is vital.

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[13][15]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical

attention.[6][15]

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.[13]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention and provide the SDS to the medical personnel.[15]
- Spills: Evacuate the area. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand). Sweep up the material, place it in a sealed container for hazardous waste disposal, and decontaminate the spill area.[14]

Section 7: Disposal Considerations

All waste containing **5-Bromo-2-(pyrrolidin-2-yl)pyridine** must be treated as hazardous waste.

- Collect waste in a designated, properly labeled, and sealed container.
- Do not mix with incompatible waste streams.
- Dispose of the waste through your institution's environmental health and safety (EHS) office in accordance with all local, state, and federal regulations.[14]

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